

# Isopropyl 6-isopropylnicotinate CAS number and IUPAC name

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## Compound of Interest

Compound Name: *Isopropyl 6-isopropylnicotinate*

Cat. No.: *B12094401*

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An In-depth Technical Guide to Isopropyl Nicotinate

## Abstract

This technical guide provides a comprehensive overview of Isopropyl nicotinate, a significant nicotinic acid ester. The document details its chemical identity, physicochemical properties, and spectral data. It includes a detailed experimental protocol for its synthesis and purification. Furthermore, this guide elucidates the primary signaling pathway associated with its vasodilatory effects, visualized through a detailed diagram. This whitepaper is intended for researchers, scientists, and professionals in drug development, offering a thorough resource for understanding and utilizing Isopropyl nicotinate in a research and development context.

## Introduction

Isopropyl nicotinate, an ester of nicotinic acid (Vitamin B3), is a compound of interest in various fields, including pharmaceuticals and cosmetics, primarily for its vasodilatory properties. It functions as a prodrug, readily hydrolyzed to nicotinic acid, which then exerts its biological effects.

It is important to clarify a potential point of confusion in nomenclature. The user's query referenced "**Isopropyl 6-isopropylnicotinate**." Based on extensive database searches, this appears to be a misnomer. The correct and commonly recognized compound is Isopropyl nicotinate, which is the isopropyl ester of pyridine-3-carboxylic acid. This guide will focus on the correctly identified compound, Isopropyl nicotinate.

## Chemical Identification

A clear identification of Isopropyl nicotinate is crucial for any scientific endeavor. The following table summarizes its key identifiers.

Identifier	Value
CAS Number	553-60-6[1]
IUPAC Name	propan-2-yl pyridine-3-carboxylate[1]
Synonyms	Nicotinic acid, isopropyl ester; 3-Pyridinecarboxylic acid, 1-methylethyl ester; Isopropyl 3-pyridylcarboxylate
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub> [1]
Molecular Weight	165.19 g/mol [1]

## Physicochemical and Spectral Data

The physicochemical and spectral properties of Isopropyl nicotinate are summarized below, providing essential data for its handling, characterization, and application.

### Physicochemical Properties

Property	Value	Source
Appearance	Liquid	-
Boiling Point	227.1 °C at 760 mmHg	Alfa Chemistry
Density	1.073 g/cm <sup>3</sup>	Alfa Chemistry
logP (Octanol-Water Partition Coefficient)	1.6	PubChem
Water Solubility	log10WS: -2.43 mol/L	Cheméo

## Spectral Data

Spectrum Type	Key Data	Source
<sup>1</sup> H NMR	Data available	PubChem[1]
<sup>13</sup> C NMR	Data available	PubChem[1]
Infrared (IR)	Data available	NIST WebBook
Mass Spectrometry (MS)	Data available	NIST WebBook

## Experimental Protocols

### Synthesis of Isopropyl Nicotinate via Fischer Esterification

This protocol describes a standard laboratory procedure for the synthesis of Isopropyl nicotinate from nicotinic acid and isopropanol.

Materials:

- Nicotinic acid
- Isopropanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Anhydrous sodium sulfate
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel

- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, combine nicotinic acid (1 equivalent) and an excess of anhydrous isopropanol (5-10 equivalents).
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid (approximately 5% of the moles of nicotinic acid).
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Transfer the reaction mixture to a separatory funnel.
  - Add diethyl ether to dilute the mixture.
  - Carefully neutralize the excess acid by washing with a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
  - Wash the organic layer with brine (saturated NaCl solution).
- **Drying and Concentration:**
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter to remove the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude Isopropyl nicotinate.

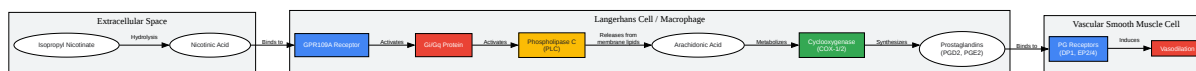
- Purification: The crude product can be purified by vacuum distillation to obtain pure Isopropyl nicotinate.

## Signaling Pathway

Isopropyl nicotinate primarily acts as a prodrug that is hydrolyzed in the body to nicotinic acid. Nicotinic acid's main vasodilatory effect, which causes the characteristic "niacin flush," is mediated through the G protein-coupled receptor 109A (GPR109A).[2][3] This receptor is predominantly expressed on Langerhans cells in the epidermis and on macrophages.[4]

The activation of GPR109A by nicotinic acid initiates a signaling cascade that leads to the production of prostaglandins, primarily prostaglandin D2 (PGD2) and prostaglandin E2 (PGE2).[2][5] These prostaglandins are then released and act on their respective receptors on the surrounding vascular smooth muscle cells, causing vasodilation and an increase in blood flow.[2]

Below is a Graphviz diagram illustrating this signaling pathway.

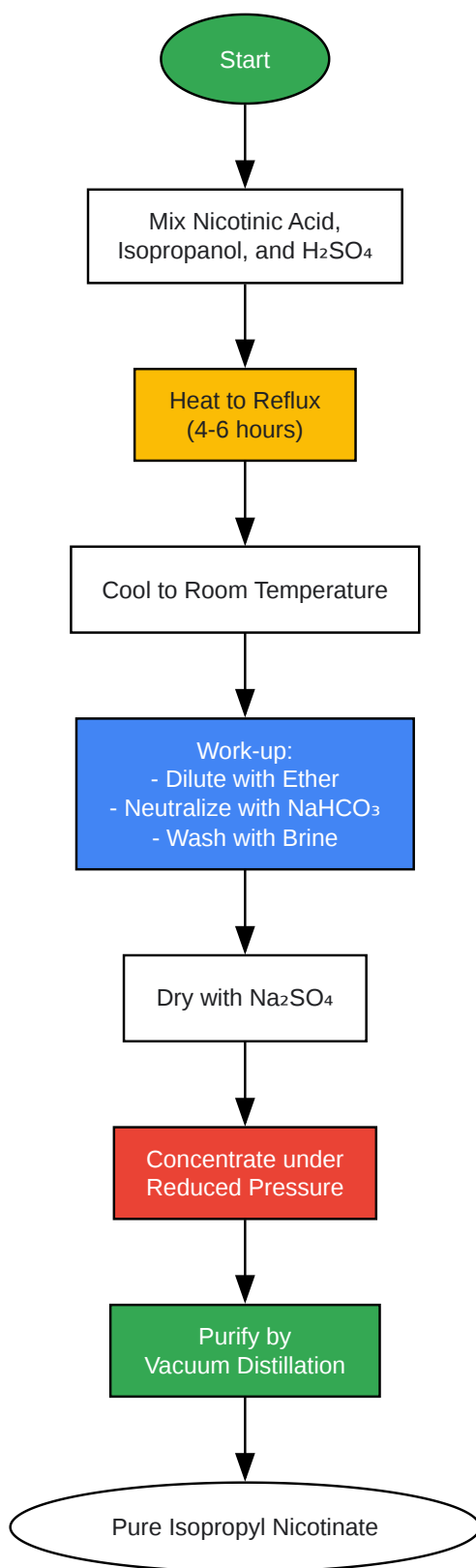


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Caption: Signaling pathway of Isopropyl Nicotinate-induced vasodilation.

## Experimental Workflow Diagram

The following diagram outlines the general workflow for the synthesis and purification of Isopropyl nicotinate.



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Caption: General workflow for the synthesis and purification of Isopropyl Nicotinate.

## Conclusion

Isopropyl nicotinate is a well-characterized compound with the CAS number 553-60-6 and the IUPAC name propan-2-yl pyridine-3-carboxylate. It serves as a valuable prodrug for nicotinic acid, with its primary biological effect of vasodilation being mediated through the GPR109A receptor and the subsequent production of prostaglandins. This technical guide provides essential data and protocols to support further research and development involving this compound. The provided information on its synthesis, properties, and mechanism of action is intended to be a valuable resource for the scientific community.

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## References

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